

Stability of Zinterol Hydrochloride in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Zinterol Hydrochloride

CAS No.: 79561-61-8

Cat. No.: B10787697

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive framework for assessing the stability of **zinterol hydrochloride** in aqueous solutions. Due to the limited publicly available stability data for **zinterol hydrochloride**, this document serves as a detailed roadmap for establishing a robust stability-testing program. The methodologies and protocols described herein are based on established principles of pharmaceutical stability analysis and are designed to meet regulatory expectations.

Introduction to Zinterol Hydrochloride and the Importance of Stability Testing

Zinterol hydrochloride, chemically known as N-[5-[2-[(1,1-Dimethyl-2-phenylethyl)amino]-1-hydroxyethyl]-2-hydroxyphenyl]methanesulfonamide hydrochloride, is a potent and selective β_2 -adrenoceptor agonist.^[1] As with any pharmaceutical agent intended for aqueous formulation, a thorough understanding of its stability profile is critical for the development of a safe, effective, and reliable drug product. Stability testing is essential to determine the shelf life,

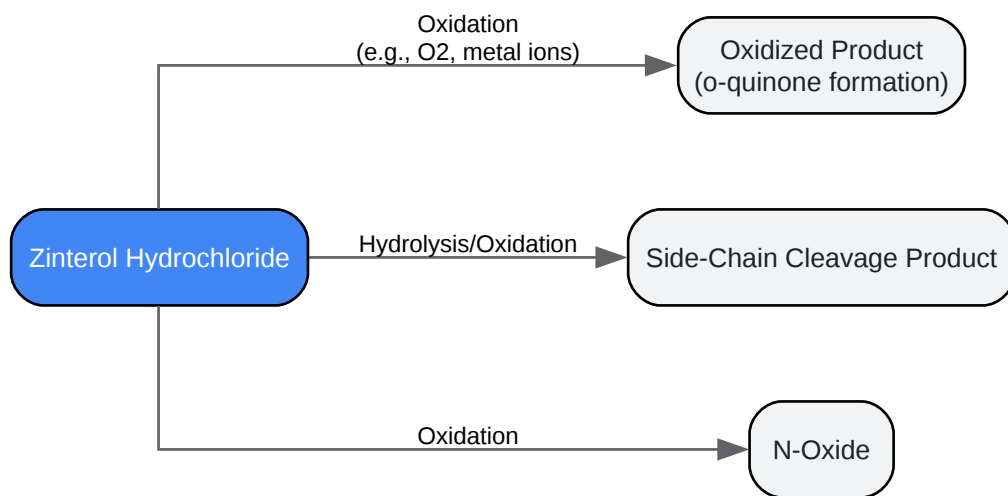
identify potential degradation products, and ensure that the drug product maintains its quality, potency, and purity over time under various environmental conditions.[2][3]

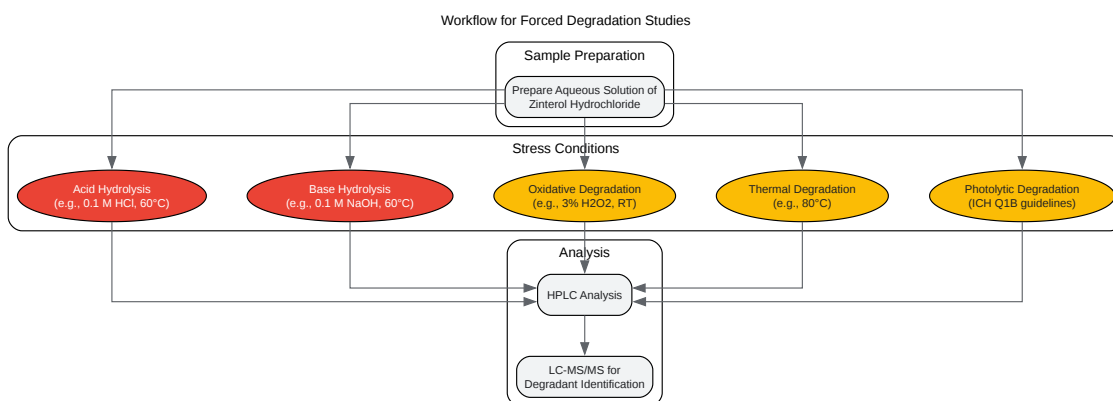
Potential Degradation Pathways of Zinterol Hydrochloride

The chemical structure of **zinterol hydrochloride** contains several functional groups susceptible to degradation, particularly in an aqueous environment. The 2-hydroxyphenyl group, being a catechol-like moiety, is prone to oxidation. The secondary alcohol and the secondary amine in the ethanolamine side chain can also be involved in degradation reactions.

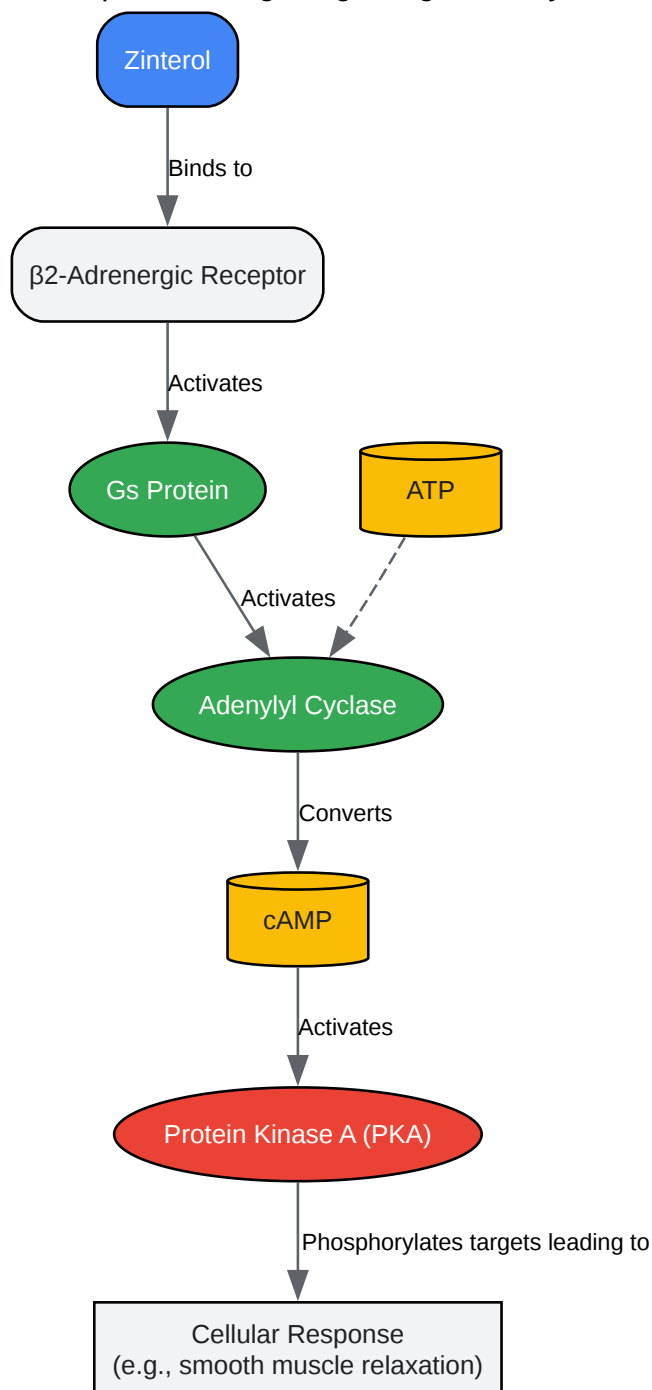
A hypothetical degradation pathway for **zinterol hydrochloride** is illustrated below. This pathway considers oxidation of the catechol-like ring, which is a common degradation route for molecules with this feature, and potential reactions at the ethanolamine side chain.

Hypothetical Degradation Pathway of Zinterol Hydrochloride





β2-Adrenergic Signaling Pathway



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- [2. Beta 2-adrenoceptor activation by zinterol causes protein phosphorylation, contractile effects and relaxant effects through a cAMP pathway in human atrium - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Beta 1- and beta 2-adrenergic receptor-mediated adenylyate cyclase stimulation in nonfailing and failing human ventricular myocardium - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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